

# Rubranol source *Alnus nepalensis* vs *Alnus rubra*

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Rubranol

CAS No.: 211126-61-3

Cat. No.: S1535895

Get Quote

## Current State of Knowledge

The table below summarizes what can be gleaned from the available literature regarding the two species.

| Aspect                        | <i>Alnus nepalensis</i>  | <i>Alnus rubra</i>   |
|-------------------------------|--|--|
| Documented Bioactivity        | Yes: Significant antioxidant and antibacterial activity demonstrated [1].                  | Not directly found; traditional use documented [2].  |
| Key Phytochemicals            | Rich in diarylheptanoids (a class that includes Rubranol) [3] [2].                         | Reported to contain diarylheptanoids [2].  |
| Quantitative Data on Rubranol | Specific quantitative data on Rubranol content or potency not available in search results. | Specific quantitative data on Rubranol content or potency not available in search results. |

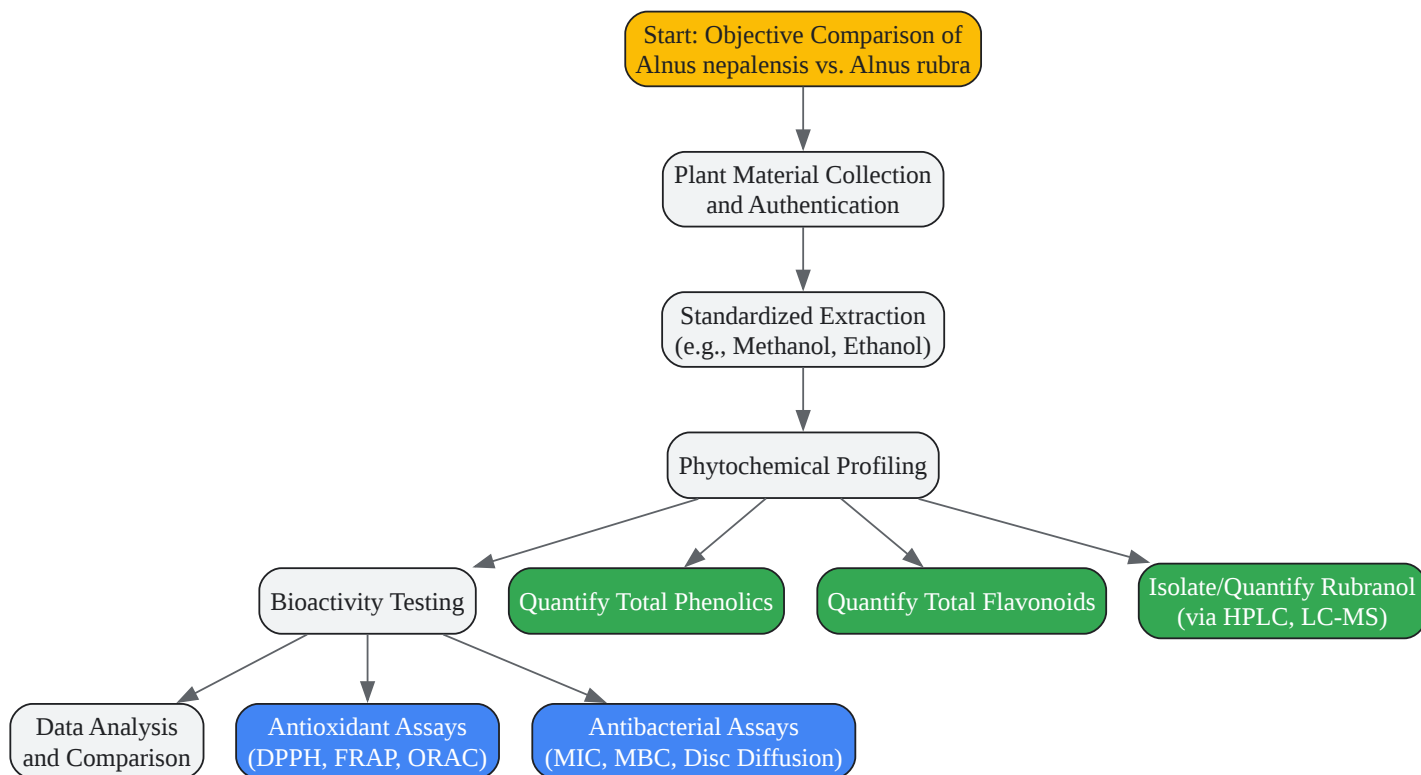
## Experimental Protocols for Comparison

To conduct a direct comparison, researchers would typically employ standardized assays. The search results detail several relevant methodologies:

- **Antioxidant Activity (DPPH Assay):** This common method measures a substance's free radical scavenging ability. The extract is mixed with a DPPH methanol solution, incubated in the dark, and the decrease in absorbance is measured at 517nm. The IC50 value (concentration required to scavenge 50% of radicals) is calculated, with a lower IC50 indicating higher potency [1].
- **Antibacterial Activity (Disc Diffusion/Microdilution):** This assesses the ability of an extract to inhibit bacterial growth. In the disc diffusion method, a paper disc impregnated with the extract is placed on agar inoculated with bacteria. The zone of inhibition around the disc is measured after incubation. The microdilution method determines the Minimum Inhibitory Concentration (MIC), the lowest extract concentration that prevents visible bacterial growth [1] [4].
- **Analysis of Bioactive Compounds:** The total phenolic content can be measured using the Folin-Ciocalteu method, which involves reacting the extract with the reagent and measuring absorbance at 765 nm [1] [5]. Furthermore, the isolation of specific compounds like diarylheptanoids for individual testing typically involves techniques like chromatography [3].

## Proposed Research Workflow for Direct Comparison

The following diagram outlines a systematic approach to obtain the comparative data you require.



[Click to download full resolution via product page](#)

## A Path Forward for Research

The most viable approach for creating a definitive comparison guide involves primary research.

- **Focus on *Alnus nepalensis*:** The search results confirm that *Alnus nepalensis* is a recognized source of bioactive diarylheptanoids and has demonstrated potent antioxidant and antibacterial effects in vitro [1]. This makes it a strong candidate for further investigation.
- **Investigate *Alnus rubra* Deeper:** While traditional use is noted, specific modern pharmacological studies on *Alnus rubra* extracts were not found. Direct chemical analysis of its bark would be necessary to confirm and quantify its **Rubranol** content.

- **Utilize Outlined Protocols:** The experimental methods described are standard, reliable, and accepted by the scientific community, providing a solid blueprint for your comparative study.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Screening of Antioxidant, Antibacterial, Anti-Adipogenic, and ... [pmc.ncbi.nlm.nih.gov]
2. Bioactive constituents and medicinal importance of genus ... [pmc.ncbi.nlm.nih.gov]
3. The Genus Alnus, A Comprehensive Outline of Its ... [pmc.ncbi.nlm.nih.gov]
4. Biological Activity of Bark Extracts from Northern Red Oak ... [mdpi.com]
5. 4.5. Antioxidants (Enzymatic and Non-Enzymatic) [bio-protocol.org]

To cite this document: Smolecule. [Rubranol source *Alnus nepalensis* vs *Alnus rubra*]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1535895#rubranol-source-alnus-nepalensis-vs-alnus-rubra>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)